

Essential Safety and Logistical Information for Handling Dimethyl Glutamate

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Compound of Interest

Compound Name: Dimethyl glutamate

Cat. No.: B1329647

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For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This document provides crucial safety protocols and logistical plans for the use of **Dimethyl Glutamate**, focusing on personal protective equipment (PPE), operational procedures, and disposal.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **Dimethyl Glutamate** is provided below. This information is essential for understanding its behavior and potential hazards.

Property	Data
Molecular Formula	C ₇ H ₁₃ NO ₄ • HCl
Molecular Weight	211.6 g/mol
Appearance	White to off-white crystalline solid or powder. ^[1] ^[2] ^[3]
Solubility	Soluble in water, ethanol, DMSO, and dimethyl formamide. ^[2] ^[3]
Storage Temperature	-20°C ^[3]

Hazard Identification and GHS Classification

While some safety data sheets (SDS) for Dimethyl DL-Glutamate (hydrochloride) state that the substance is not classified as hazardous under the Globally Harmonized System (GHS), other sources provide GHS hazard classifications for the L- and D-isomers, which suggest potential hazards.^{[4][5]} A conservative approach, assuming the potential for irritation, is recommended.

Hazard Class	GHS Classification
Skin Corrosion/Irritation	Category 2: Causes skin irritation. ^{[4][5]}
Serious Eye Damage/Eye Irritation	Category 2A: Causes serious eye irritation. ^{[4][5]}
Specific Target Organ Toxicity (Single Exposure)	Category 3: May cause respiratory irritation. ^{[4][5]}

Note: No specific Occupational Exposure Limits (OELs), such as Permissible Exposure Limits (PELs) from OSHA or Recommended Exposure Limits (RELs) from NIOSH, have been established for **Dimethyl Glutamate**.^[6]

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is critical to minimize exposure and ensure safety.

Engineering Controls

- Ventilation: Always handle **Dimethyl Glutamate** in a well-ventilated area. A chemical fume hood should be used when handling the powder to avoid inhalation of dust particles.^{[7][8]}

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Dimethyl Glutamate**:

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield should be worn to protect against dust particles and splashes.[6]
Hand Protection	Chemically resistant gloves (e.g., nitrile) must be worn. Inspect gloves for any tears or punctures before use.[9]
Body Protection	A lab coat or chemical-resistant apron should be worn to protect the skin.[8]
Respiratory Protection	If working outside of a fume hood, or if dust generation is likely, a NIOSH-approved respirator for particulates is recommended.

Handling Procedures

- **Preparation:** Before handling, ensure that the work area is clean and uncluttered. Have all necessary equipment, including a chemical spill kit, readily accessible.
- **Weighing and Transfer:** Conduct all weighing and transfer operations of the solid compound within a chemical fume hood to minimize dust inhalation.
- **Solution Preparation:** When dissolving the solid, add the powder slowly to the solvent to avoid splashing.
- **General Hygiene:** Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[3]

Spill Response Protocol

In the event of a spill, follow these procedures immediately:

- **Evacuate:** Alert others in the immediate area and evacuate if necessary.
- **Ventilate:** Increase ventilation in the area of the spill, if safe to do so.

- Contain: For a solid spill, carefully sweep or scoop up the material to avoid creating dust.^[10]
^[11] For a liquid spill, use an inert absorbent material.
- Clean: Clean the spill area with a damp cloth or paper towels.
- Collect Waste: Place all contaminated materials, including PPE, into a sealed, labeled container for proper disposal.

Disposal Plan

Proper disposal of **Dimethyl Glutamate** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Identification

- Unused **Dimethyl Glutamate** and any materials contaminated with it should be considered chemical waste.

Waste Segregation and Storage

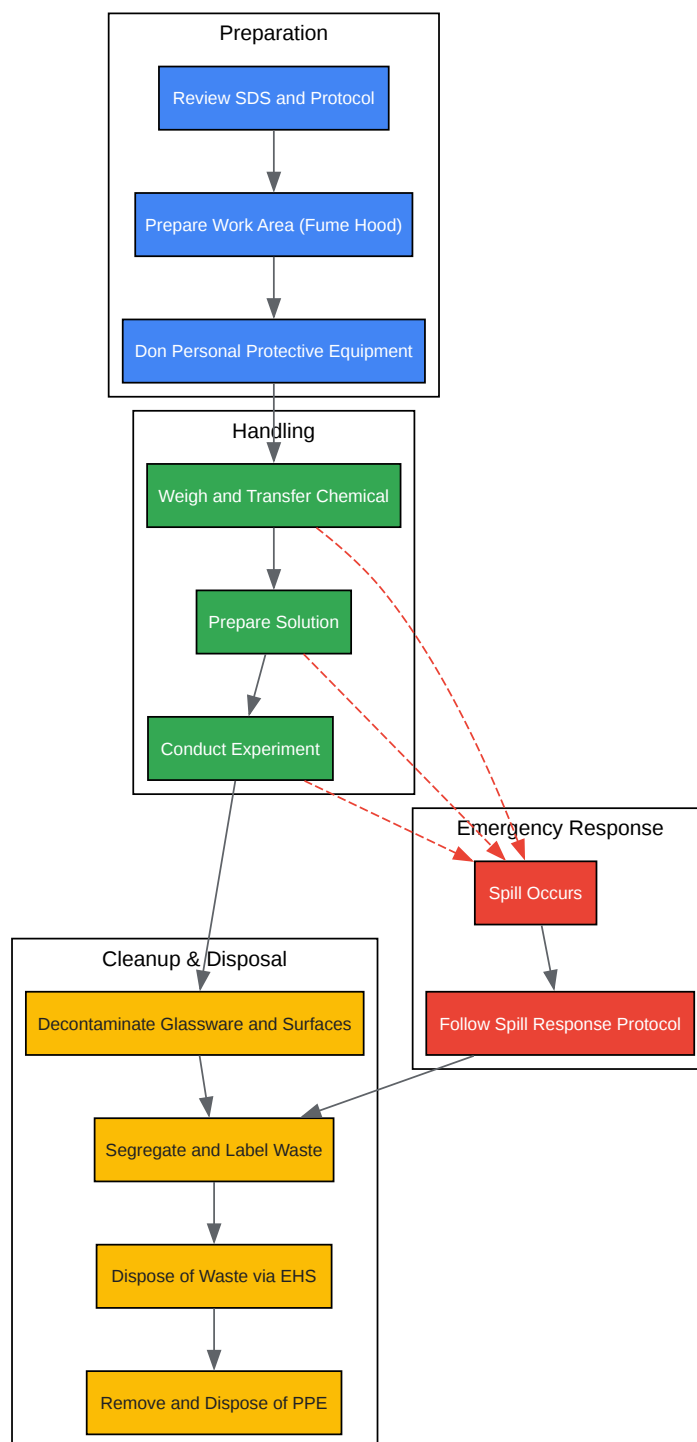
- Collect all waste in a designated, properly labeled, and sealed container.
- Store the waste container in a secure, well-ventilated area, away from incompatible materials.

Disposal Method

- Disposal must be conducted in accordance with all federal, state, and local regulations.
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.
- Do not dispose of **Dimethyl Glutamate** down the drain or in the regular trash.

Safe Handling Workflow

Safe Handling Workflow for Dimethyl Glutamate



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Caption: Workflow for the safe handling of **Dimethyl Glutamate**.

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